A-350619 versus YC-1: Comparative Guide to sGC Activation Mechanisms

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Compound of Interest

Compound Name:	*A-350619*
CAS No.:	*538368-27-3*
Cat. No.:	*B1250368*

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Executive Summary

This guide provides a technical comparison between YC-1 (Lificiguat), the prototype soluble Guanylate Cyclase (sGC) stimulator, and **A-350619**, a structurally distinct acrylamide derivative with significantly enhanced intrinsic efficacy.

While both compounds function as heme-dependent sGC stimulators (allosterically sensitizing the enzyme to nitric oxide), they differ fundamentally in their kinetic impact on the enzyme. YC-1 is a moderate activator useful for establishing baseline stimulation, whereas **A-350619** acts as a "super-stimulator" in vitro, driving maximal catalytic rates (Vmax) up to 145-fold over basal levels, far exceeding the capacity of YC-1.

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Feature	YC-1 (Prototype)	A-350619 (High-Efficacy Tool)
Chemical Class	Benzylindazole	Acrylamide Derivative
Mechanism	sGC Stimulator (Heme-dependent)	sGC Stimulator (Heme-dependent)
Intrinsic Efficacy (Vmax)	Moderate (~10-fold basal)	High (~145-fold basal)
Synergy with NO	Yes	Yes
Primary Utility	Reference standard for sGC stimulation	Probing maximal catalytic potential

Mechanistic Deep Dive

The "Stimulator" Classification

Despite early literature occasionally referring to **A-350619** as an "activator," modern nomenclature classifies both YC-1 and **A-350619** as sGC Stimulators.

- Stimulators (YC-1, **A-350619**, Riociguat): Bind to the native, reduced heme-containing enzyme (

). They synergize with NO and are inhibited by heme-oxidizing agents like ODQ.
- Activators (Cinaciguat): Bind only to the oxidized (

) or heme-free enzyme. They do not synergize with NO and are resistant to ODQ.

Binding and Allostery

Both compounds compete for the same allosteric binding site located between the

1 H-NOX domain and the CC domains.

- YC-1 Mode: Stabilizes the nitrosyl-heme complex, slowing the dissociation of NO and maintaining the enzyme in an active conformation.

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- **A-350619** Mode: Binds the same pocket but induces a more profound conformational change in the catalytic domain, evidenced by a dramatic reduction in the

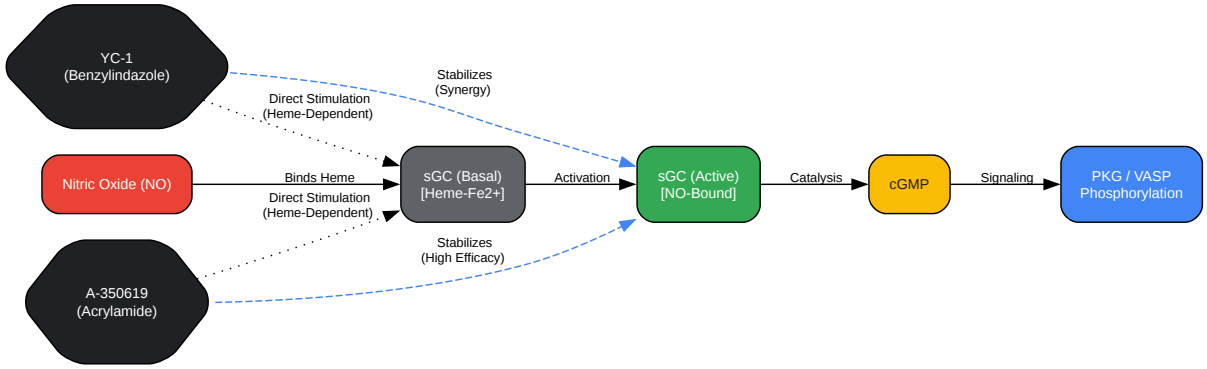
  for GTP (substrate) from 300

  M to 50

  M, effectively locking the enzyme in a "super-active" state.

Signaling Pathway Visualization

The following diagram illustrates the convergent point of action for both compounds within the NO-sGC-cGMP pathway.



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Figure 1: Mechanism of Action. YC-1 and **A-350619** bind to the heme-containing sGC, synergizing with NO to drive cGMP production.

Performance Comparison Data

The following data synthesizes key findings from Miller et al. (2003) and subsequent validation studies.

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Enzyme Kinetics (Purified sGC)

This is the most critical differentiator. **A-350619** is a far superior tool for maximizing enzyme output in cell-free systems.

Kinetic Parameter	YC-1	A-350619	Impact
Fold Activation (Basal)	~10-fold	145-fold	A-350619 has vastly higher intrinsic efficacy.
Fold Activation (+NO)	Synergistic	Synergistic	Both amplify NO signaling, but A-350619 ceiling is higher.
Substrate Affinity (GTP)	Minimal change	6-fold decrease (300 50 M)	A-350619 significantly increases substrate affinity.
Additivity	N/A	Non-additive with YC-1	Confirms identical binding site.

Pharmacological Potency (Tissue/Cell)

Interestingly, while **A-350619** is more efficacious (higher Vmax), it is not necessarily more potent (lower EC50) in tissue relaxation assays, likely due to physicochemical properties affecting tissue penetration.

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Parameter	YC-1	A-350619
Cavernosum Relaxation ( )	~50 M	~80 M
Synergy with SNP (shift)	Shift to 3 M	Shift to 10 M
In Vivo Effect	Hypotension / Relaxation	Penile Erection (Rat model, 1 mol/kg)

Key Insight: Use **A-350619** when you need to drive the sGC enzyme to its absolute maximum catalytic rate in biochemical assays. Use YC-1 as a standard reference compound for general stimulation or when comparing against historical data.

Validated Experimental Protocols

In Vitro sGC Enzyme Activity Assay

Objective: Compare the Vmax modulation of **A-350619** vs YC-1.

Reagents:

- Purified sGC enzyme (rat or human recombinant).
- Buffer: 50 mM TEA-HCl (pH 7.4), 2 mM , 1 mM cGMP (to inhibit PDE if crude), 0.1% BSA.
- Substrate: [-32P]GTP or fluorescent GTP analog.
- Compounds: **A-350619** and YC-1 (dissolved in DMSO; final DMSO < 1%).[1]

Workflow:

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- Preparation: Dilute sGC enzyme in TEA buffer containing thiols (2 mM DTT) to maintain reduced heme (

). Critical: Oxidized heme will render both compounds ineffective.
- Incubation: Mix enzyme with **A-350619** (10–100

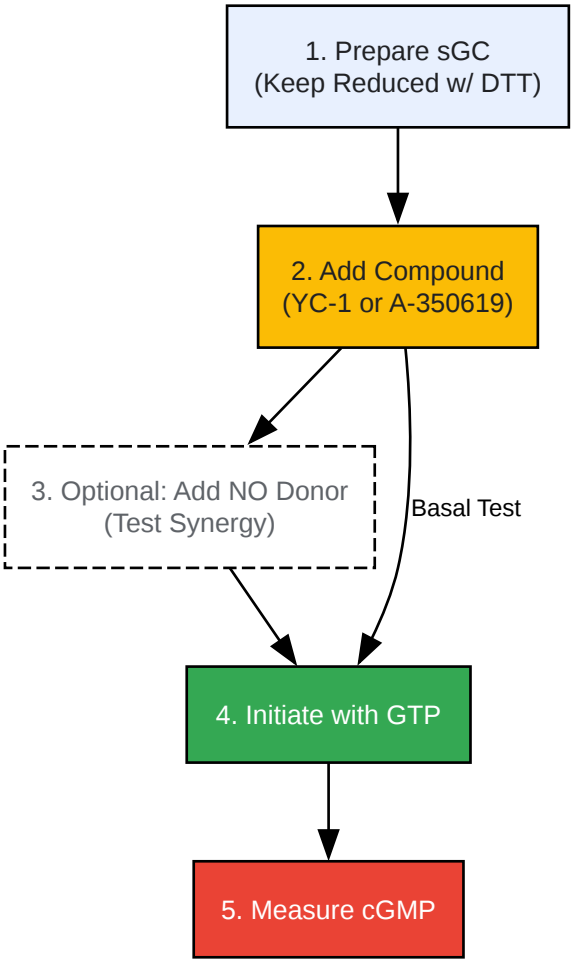
  M) or YC-1 (10–100

  M) for 10 min at 37°C.
  - Control: DMSO vehicle.
  - Synergy Arm: Add DEA-NONOate (100 nM) to a parallel set of wells.
- Reaction Start: Add GTP mix (

  /GTP).
- Reaction Stop: After 10 min, stop with Zn acetate/Na2CO3.
- Detection: Isolate cGMP via alumina column chromatography or immunoassay.
- Calculation: Specific Activity = pmol cGMP / min / mg protein.

Workflow Visualization

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Figure 2: Step-by-step workflow for sGC activity measurement.

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